

# Sangivamycin's Inhibition of Protein Kinase C: A Technical Guide

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## Compound of Interest

Compound Name: Sangivamycin

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This technical guide provides an in-depth overview of the mechanism of action of **Sangivamycin**, a pyrrolopyrimidine nucleoside antibiotic, with a specific focus on its interaction with Protein Kinase C (PKC). This document summarizes key quantitative data, details relevant experimental methodologies, and illustrates the signaling pathways involved.

## Core Mechanism of Action

**Sangivamycin** is a potent inhibitor of Protein Kinase C (PKC), a family of serine/threonine kinases crucial in cellular signal transduction.[1][2] Its primary mechanism of inhibition is through competitive binding with ATP at the catalytic domain of PKC.[1] **Sangivamycin** does not interfere with the binding of lipid cofactors such as phosphatidylserine and diacylglycerol, nor does it affect the binding of phorbol esters to the regulatory domain.[1] This specificity of action makes it a valuable tool for studying PKC-dependent signaling pathways.

The inhibition by **Sangivamycin** is selective for PKC over other kinases like cAMP-dependent protein kinase (PKA), highlighting its potential for targeted therapeutic applications.[1] Studies have shown that by inhibiting PKC, **Sangivamycin** can suppress downstream signaling molecules, including the phosphorylation of Erk1/2 and Akt, which are pivotal in cell proliferation and apoptosis.

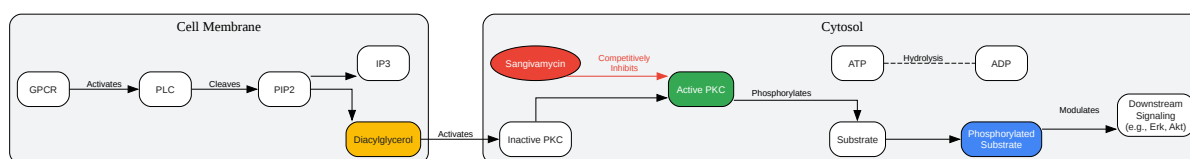
## Quantitative Inhibition Data

The inhibitory potency of **Sangivamycin** against Protein Kinase C has been quantitatively characterized. The following table summarizes the key inhibition constants (K<sub>i</sub>) for **Sangivamycin**.

Target Enzyme	Inhibition Constant (K <sub>i</sub> )	Competitive with	Non-competitive with	Reference
Native Protein Kinase C	11 μM	ATP	Histone, Phosphatidylserine, Diacylglycerol	
Catalytic Fragment of PKC	15 μM	ATP	Not Applicable	

## Signaling Pathway

The following diagram illustrates the established mechanism of **Sangivamycin**'s inhibitory action on the Protein Kinase C signaling pathway.



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## References

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